

Chloroazodin: A Technical Guide to its Synonyms, Properties, and Antimicrobial Mechanisms

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Chloroazodin, a potent antiseptic agent, has a rich history in medicinal chemistry. This technical guide provides a comprehensive overview of **Chloroazodin**, focusing on its various synonyms encountered in scientific literature, its key physicochemical properties, and its mechanisms of antimicrobial action. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development, offering detailed experimental protocols and a clear visualization of its purported signaling pathways.

Synonyms and Chemical Identity

In scientific and commercial literature, **Chloroazodin** is known by a variety of names. A clear understanding of these synonyms is crucial for comprehensive literature searches and unambiguous scientific communication.



Synonym/Identifier	Туре	Source
Chlorazodin	Common Name	PubChem[1]
(1E)-2-chloro-1-[(E)-N'-chlorocarbamimidoyl]iminogua nidine	IUPAC Name	PubChem[1]
N,N'-Dichloro-1,2- diazenedicarboximidamide	Systematic Name	PubChem[1]
Dichloroazodicarbonamidine	Systematic Name	PubChem[1]
Azochloramide	Trivial Name	
502-98-7	CAS Registry Number	PubChem[1]
SEF8X7MXO4	UNII	PubChem[1]

Physicochemical Properties

The physicochemical properties of **Chloroazodin** are fundamental to its formulation, stability, and biological activity.

Property	Value	Source
Molecular Formula	C2H4Cl2N6	PubChem[1]
Molecular Weight	183.00 g/mol	PubChem[1]
Appearance	Bright yellow crystalline solid	
Melting Point	Explodes at approximately 155 °C	
Solubility	Very slightly soluble in water; sparingly soluble in alcohol; soluble in triacetin	_

Antimicrobial Efficacy



While specific minimum inhibitory concentration (MIC) data for **Chloroazodin** is not as extensively reported as for other antiseptics like chlorhexidine, its broad-spectrum antimicrobial activity is well-established. The bactericidal action of **Chloroazodin** is attributed to its ability to release chlorine, a potent oxidizing agent.

It is effective against a wide range of Gram-positive and Gram-negative bacteria. For instance, related chlorinated compounds have shown efficacy against various pathogens.[2] The antimicrobial activity of such compounds is often quantified using standard methods like broth microdilution or agar diffusion to determine the MIC.[3][4]

Experimental Protocols Synthesis of Chloroazodin

A general two-step synthetic approach for compounds structurally related to **Chloroazodin** involves diazotization followed by a coupling reaction. While a specific detailed protocol for **Chloroazodin** is not readily available in recent literature, a representative synthesis for a related azo compound is provided below to illustrate the key chemical transformations.

Protocol: Synthesis of a Diazo Compound (Illustrative)

- Diazotization:
 - Dissolve the starting aromatic amine in a mixture of hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a solution of sodium nitrite in water, maintaining the low temperature. This
 generates the diazonium salt.
- Coupling Reaction:
 - In a separate vessel, prepare a solution of the coupling agent (e.g., a primary or secondary amine) in an appropriate solvent.
 - Slowly add the freshly prepared diazonium salt solution to the coupling agent solution, maintaining a low temperature.



- The reaction mixture is stirred for a specified period to allow for the formation of the azo compound.
- The product is then isolated by filtration, washed, and purified, typically by recrystallization.

Antimicrobial Susceptibility Testing

The antimicrobial efficacy of **Chloroazodin** can be determined using standard microbiological assays.

Protocol: Broth Microdilution for Minimum Inhibitory Concentration (MIC) Determination[5]

- Preparation of Bacterial Inoculum:
 - Culture the test bacterium on an appropriate agar medium.
 - Prepare a bacterial suspension in sterile saline or broth, adjusting the turbidity to a 0.5
 McFarland standard (approximately 1.5 x 10⁸ CFU/mL).[3]
- Preparation of Chloroazodin Dilutions:
 - Prepare a stock solution of **Chloroazodin** in a suitable solvent.
 - Perform serial two-fold dilutions of the stock solution in a 96-well microtiter plate containing Mueller-Hinton broth.
- Inoculation and Incubation:
 - Inoculate each well with the prepared bacterial suspension.
 - Include a positive control (broth with bacteria, no drug) and a negative control (broth only).
 - Incubate the plate at 37 °C for 18-24 hours.
- Determination of MIC:
 - The MIC is the lowest concentration of **Chloroazodin** that completely inhibits visible bacterial growth.



Mechanism of Action and Signaling Pathways

The antimicrobial action of **Chloroazodin** and other chlorinated compounds is multifaceted, primarily targeting the bacterial cell membrane and inducing oxidative stress.[2][6]

Disruption of Bacterial Cell Membrane

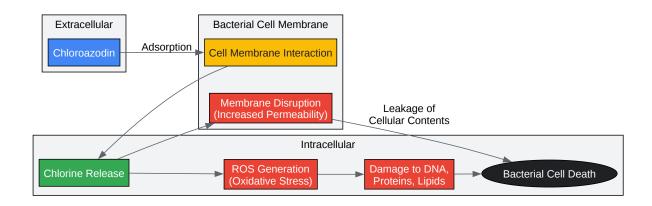
The lipophilic nature of **Chloroazodin** allows it to interact with the bacterial cell membrane. The release of chlorine leads to the oxidation of membrane components, disrupting its integrity. This results in increased membrane permeability, leakage of essential intracellular contents, and ultimately, cell death.[2][7]

Induction of Oxidative Stress

The released chlorine species are potent oxidizing agents that can generate reactive oxygen species (ROS) within the bacterial cell. This surge in ROS leads to oxidative stress, causing damage to vital cellular components, including DNA, proteins, and lipids.[6][8][9]

Proposed Workflow for Antimicrobial Action

The following diagram illustrates the proposed workflow of **Chloroazodin**'s antimicrobial action, from its interaction with the bacterial cell to the induction of cell death.





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Caption: Proposed mechanism of action for Chloroazodin.

Conclusion

Chloroazodin remains a relevant compound in the field of antiseptics. A thorough understanding of its synonyms, physicochemical characteristics, and antimicrobial mechanisms is essential for its effective application and for the development of new antimicrobial strategies. The experimental protocols and the proposed mechanism of action workflow provided in this guide offer a foundational resource for researchers and professionals in the field. Further research to elucidate the specific MIC values against a broader range of clinically relevant pathogens and to detail its interaction with specific cellular signaling pathways will be invaluable.

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- To cite this document: BenchChem. [Chloroazodin: A Technical Guide to its Synonyms, Properties, and Antimicrobial Mechanisms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3343046#synonyms-for-chloroazodin-in-scientific-literature]

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